

An In-depth Technical Guide to the Physicochemical Properties of 4-tert-Butylbenzaldehyde

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Compound of Interest

Compound Name: 4-tert-Butylbenzaldehyde

Cat. No.: B1265539

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **4-tert-butylbenzaldehyde**, a key intermediate in the synthesis of various fragrance compounds and pharmaceuticals. This document outlines the experimental protocols for determining these physical properties and includes a visualization of a key synthetic pathway involving this compound.

Physicochemical Data of 4-tert-Butylbenzaldehyde

The accurate determination of physical constants such as melting and boiling points is critical for the characterization and quality control of chemical substances. The following table summarizes the available data for **4-tert-butylbenzaldehyde**.

Physical Property	Value	Conditions
Boiling Point	248.7 °C	@ 760 mmHg (Standard Pressure)
130 °C	@ 25 mmHg	
Melting Point	Not consistently reported	-

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling and melting points of a chemical substance like **4-tert-butylbenzaldehyde**.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of a liquid sample.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- A small amount of the **4-tert-butylbenzaldehyde** sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is immersed in a Thiele tube or an oil bath.
- The bath is heated gently and stirred continuously to ensure uniform temperature distribution.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid sample begins to enter the capillary tube is recorded as the boiling point.

Determination of Melting Point (Capillary Method)

While **4-tert-butylbenzaldehyde** is a liquid at room temperature, this protocol is standard for determining the melting point of solid derivatives or related compounds.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (open at one end)
- Spatula
- Mortar and pestle (if the sample needs to be powdered)

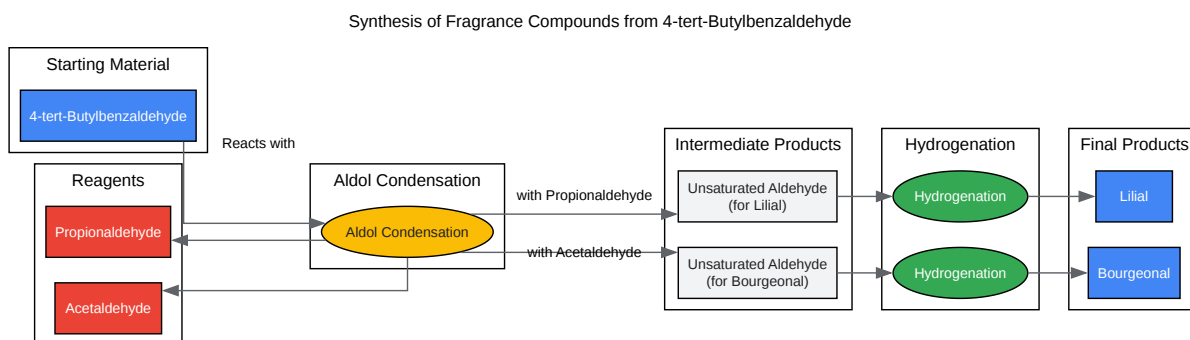
Procedure:

- A small, dry sample of the solid is finely powdered.
- The open end of a capillary tube is pressed into the powder to pack a small amount of the sample into the tube, typically to a height of 2-3 mm.
- The capillary tube is tapped gently to ensure the sample is tightly packed at the sealed end.
- The loaded capillary tube is placed into the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range. For a pure substance, this range should be narrow.

Synthetic Pathway Visualization

4-tert-Butylbenzaldehyde is a crucial precursor in the industrial synthesis of popular fragrance ingredients such as Lilial and Bourgeonal. The following diagram illustrates the general workflow for these syntheses.



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Caption: Synthetic route from **4-tert-butylbenzaldehyde** to Lilial and Bourgeonal.

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